

Application Notes and Protocols for ML358 in *C. elegans* Culture

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Compound of Interest

Compound Name: ML358

Cat. No.: B1676653

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Introduction

ML358 is a potent and selective antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel. In the model organism *Caenorhabditis elegans*, the homolog of this channel, TRPA-1, plays a crucial role in various sensory functions, including mechanosensation and thermosensation.^{[1][2][3]} The inhibition of TRPA-1 by **ML358** offers a valuable tool for dissecting the molecular pathways underlying these sensory processes and for investigating the role of TRPA-1 in stress response and aging. These application notes provide a comprehensive protocol for the use of **ML358** in *C. elegans* culture, including methodologies for lifespan assays, behavioral analysis, and the investigation of underlying signaling pathways.

Mechanism of Action

ML358 acts as a specific inhibitor of the TRPA1 ion channel. In *C. elegans*, TRPA-1 is a non-selective cation channel that is activated by various stimuli, including mechanical stress and certain chemical compounds.^{[1][2]} Upon activation, TRPA-1 allows the influx of cations, primarily Ca^{2+} , into the neuron, leading to depolarization and the propagation of a nerve impulse. This signaling cascade is essential for behaviors such as nose-touch avoidance and foraging.^{[1][2][3][4]}

Recent studies have also implicated TRPA-1 in the activation of the SKN-1/Nrf2 oxidative stress response pathway.^[5] It is proposed that TRPA-1 can act as a sensor for cellular stress,

and its activation leads to the downstream activation of SKN-1, a key transcription factor for genes involved in detoxification and stress resistance. By blocking the TRPA-1 channel, **ML358** is expected to inhibit these downstream signaling events, providing a method to study the physiological consequences of TRPA-1 inhibition.

Quantitative Data Summary

While specific quantitative data for **ML358** in *C. elegans* is not yet widely published, the following table provides key in vitro data for **ML358** and typical concentration ranges used for chemical compounds in *C. elegans* studies to guide experimental design.

Parameter	Value	Source
ML358 IC50 (hTRPA1)	4.8 nM	PubChem CID: 53389209
Suggested Starting Concentration Range for <i>C. elegans</i> (in vivo)	1 μ M - 50 μ M	Inferred from common practices in <i>C. elegans</i> drug discovery.
Vehicle	Dimethyl sulfoxide (DMSO)	[6]
Final DMSO Concentration in Media	$\leq 0.5\%$	[6]

Experimental Protocols

Preparation of ML358 Stock Solution

- Reagent: **ML358** powder.
- Solvent: Use 100% Dimethyl sulfoxide (DMSO).[6]
- Procedure:
 - To prepare a 10 mM stock solution, dissolve the appropriate amount of **ML358** powder in DMSO. For example, for a compound with a molecular weight of 358.4 g/mol, dissolve 3.58 mg in 1 mL of DMSO.
 - Vortex thoroughly to ensure complete dissolution.

- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Preparation of NGM Plates with ML358

This protocol describes the preparation of Nematode Growth Medium (NGM) agar plates containing **ML358** for chronic exposure experiments.

- Prepare NGM Agar: Prepare NGM agar according to standard protocols. After autoclaving and cooling the media to approximately 55°C, add the necessary supplements (e.g., cholesterol, CaCl₂, MgSO₄).
- Adding **ML358**:
 - Thaw an aliquot of the **ML358** stock solution.
 - Add the required volume of the **ML358** stock solution to the molten NGM agar to achieve the desired final concentration (e.g., 1 µM, 10 µM, 50 µM).
 - Ensure the final concentration of DMSO in the media does not exceed 0.5% to avoid solvent toxicity.[6] A vehicle control plate containing the same concentration of DMSO without **ML358** must be included in all experiments.
 - Swirl the flask gently but thoroughly to ensure even distribution of the compound.
- Pouring Plates: Pour the **ML358**-containing NGM agar into petri plates and allow them to solidify.
- Seeding Plates: Once solidified, seed the plates with a lawn of E. coli OP50, the standard food source for C. elegans. Allow the bacterial lawn to grow for 24-48 hours at room temperature before transferring the worms.

C. elegans Lifespan Assay with ML358

This protocol details a standard lifespan assay to determine the effect of **ML358** on the longevity of C. elegans.

- Synchronization of Worms:

- Prepare a synchronized population of L1-stage larvae by bleaching gravid adult worms to isolate eggs.
- Allow the eggs to hatch overnight in M9 buffer without food. This will arrest the worms at the L1 stage.
- Experimental Setup:
 - Transfer the synchronized L1 larvae to the prepared NGM plates (Control, Vehicle Control, and various concentrations of **ML358**).
 - Incubate the plates at 20°C.
- Progeny Inhibition: To prevent progeny from confounding the results, transfer the worms to fresh plates daily for the first few days of adulthood or add 5-fluoro-2'-deoxyuridine (FUDR) to the plates once the worms reach the L4/young adult stage.
- Scoring Lifespan:
 - Starting from day 1 of adulthood, score the number of live and dead worms every 1-2 days.
 - A worm is considered dead if it does not respond to gentle prodding with a platinum wire pick.
 - Censor any worms that crawl off the agar, have an "exploded" vulva, or are otherwise lost.
- Data Analysis: Generate survival curves using the Kaplan-Meier method and perform statistical analysis (e.g., log-rank test) to compare the lifespan of worms treated with **ML358** to the control groups.

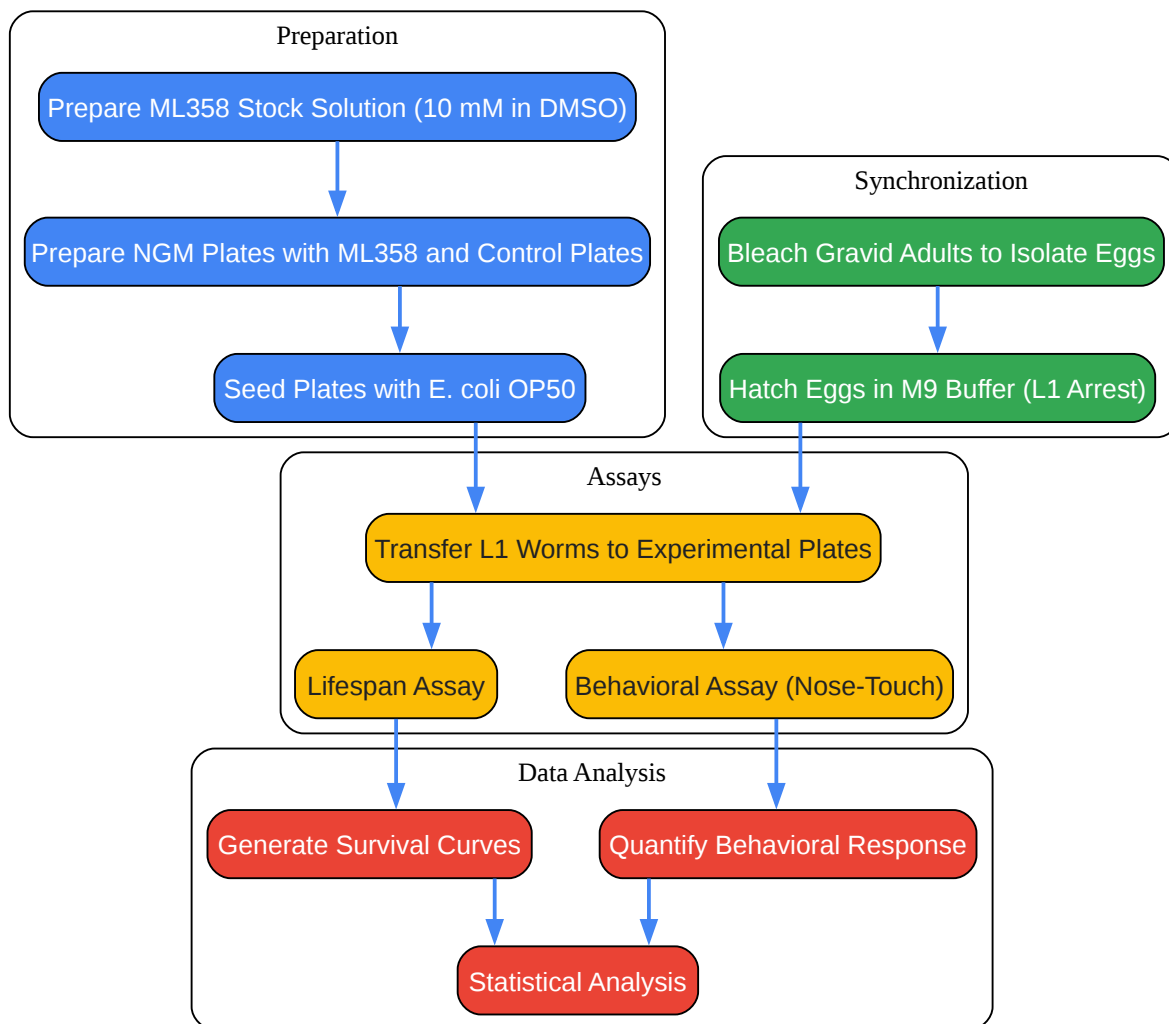
Behavioral Assay: Nose-Touch Response

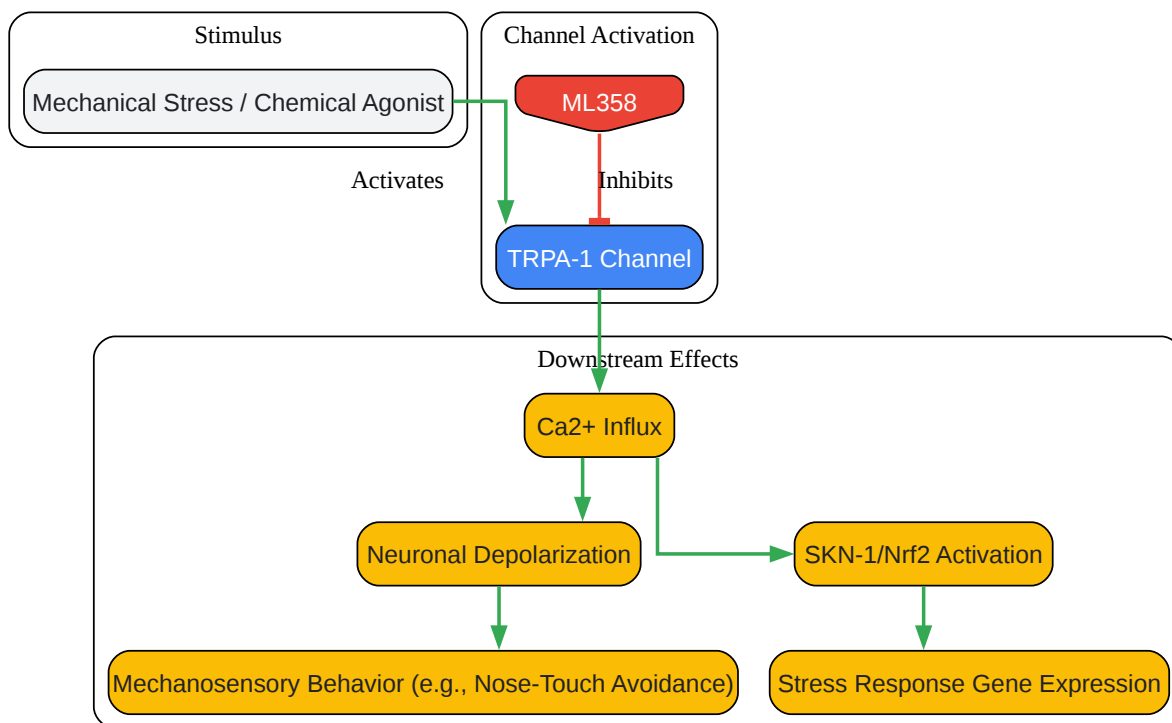
This assay assesses the function of mechanosensory neurons, where TRPA-1 is known to be expressed and functional.^{[1][2][3][4]}

- Worm Preparation: Use young adult worms that have been cultured on control or **ML358**-containing plates.

- Assay Procedure:
 - Transfer a single worm to a fresh, unseeded NGM plate.
 - Allow the worm to acclimate for a few minutes.
 - Gently touch the worm's nose with a fine eyebrow hair attached to a glass capillary.
 - Observe the worm's response. A normal response is a rapid backward movement (reversal).
- Quantification:
 - Perform the assay on a population of worms for each condition (e.g., n=30).
 - Record the percentage of worms that respond with a reversal for each condition.
 - Compare the response rate of **ML358**-treated worms to control worms. A significant decrease in the response rate would suggest that **ML358** is inhibiting TRPA-1-mediated mechanosensation.

Visualizations





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References

- 1. researchgate.net [researchgate.net]

- 2. Caenorhabditis elegans TRPA-1 functions in mechanosensation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Caenorhabditis elegans TRPA-1 func ... | Article | H1 Connect [archive.connect.h1.co]
- 4. uniprot.org [uniprot.org]
- 5. researchgate.net [researchgate.net]
- 6. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
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